

Standard Operating Procedure: Aureonitol Disposal

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Compound of Interest

Compound Name: Aureonitol

Cat. No.: B1264973

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This document provides a comprehensive guide for the safe handling and proper disposal of **Aureonitol**, a tetrahydrofuran derivative used in research applications. Adherence to these procedures is essential for maintaining laboratory safety, ensuring regulatory compliance, and promoting environmental stewardship. While **Aureonitol** is not classified as a hazardous substance under the Globally Harmonized System (GHS), responsible chemical lifecycle management is a critical component of professional laboratory practice.[1]

Aureonitol Safety and Hazard Profile

Aureonitol is a fungal metabolite with documented antiviral properties, particularly against influenza A and B viruses.[2][3][4] It is noted for its low cytotoxicity.[2] According to its Safety Data Sheet (SDS), **Aureonitol** does not meet the criteria for classification as a hazardous chemical. However, standard laboratory precautions should always be observed.

Table 1: **Aureonitol** Chemical and Safety Data

Property	Value	Source
Chemical Formula	C₁₃H₁₈O₂	PubChem
Molar Mass	206.28 g/mol	PubChem
Appearance	Powder / Solid	Fisher Scientific
GHS Classification	Not classified	Cayman Chemical
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	Cayman Chemical
First Aid Measures	No special measures required	Cayman Chemical

| Personal Protection| Standard laboratory PPE recommended | General Best Practices |

Note: The toxicological properties of **Aureonitol** have not been fully investigated. Handle in accordance with good industrial hygiene and safety practices.

Experimental Protocol: Preparation of Aureonitol for In Vitro Antiviral Assays

This protocol details the preparation of **Aureonitol** solutions for use in experiments, such as those evaluating its efficacy against influenza viruses. Proper handling during this stage is crucial for generating non-hazardous waste streams suitable for simple disposal.

2.1 Materials

- **Aureonitol** powder (CAS: 71774-51-1)
- Dimethyl sulfoxide (DMSO), sterile
- Dulbecco's Modified Eagle Medium (DMEM) or other appropriate cell culture medium, sterile
- Calibrated analytical balance
- Sterile microcentrifuge tubes
- Sterile serological pipettes and pipette tips

2.2 Procedure: Stock Solution Preparation (10 mM)

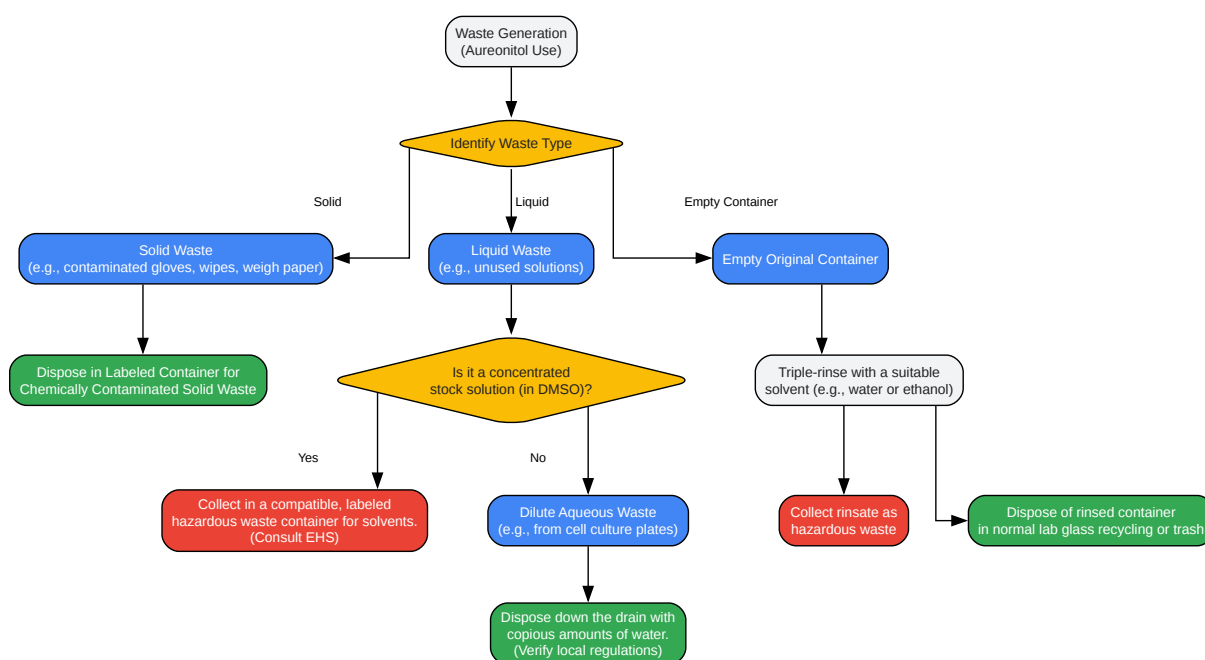
- Pre-weigh: Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance.
- Weigh **Aureonitol**: Carefully weigh approximately 2.06 mg of **Aureonitol** powder into the tube. Record the exact weight.
- Solubilization: Add the appropriate volume of sterile DMSO to the tube to achieve a final concentration of 10 mM. For 2.06 mg, this would be 1 mL of DMSO.
- Vortex: Cap the tube securely and vortex until the **Aureonitol** is completely dissolved.
- Labeling: Clearly label the tube "**Aureonitol** 10 mM in DMSO," including the date and your initials.
- Storage: Store the stock solution at -20°C as recommended.

2.3 Procedure: Working Solution Preparation

- Thaw: Thaw the 10 mM stock solution at room temperature.
- Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium (e.g., DMEM) to achieve the desired final concentrations for the experiment (e.g., 100 nM).
- Waste Segregation: Dispose of contaminated pipette tips and tubes used for dilutions as chemically contaminated solid waste.

Aureonitol Disposal Workflow

The following workflow provides a logical, step-by-step process for the disposal of **Aureonitol** and associated materials. The primary goal is to prevent the contamination of non-hazardous waste streams and ensure compliance with institutional and local regulations.



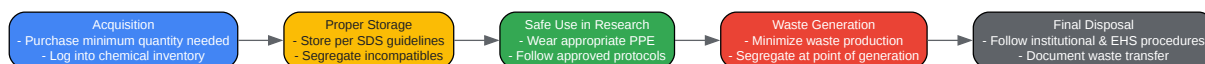
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Caption: Step-by-step decision workflow for proper **Aureonitol** waste segregation and disposal.

Best Practices for Laboratory Chemical Lifecycle Management

Proper disposal is the final step in a chemical's lifecycle. Integrating best practices from acquisition to disposal minimizes waste and enhances safety. This logical flow illustrates the

ideal management of a research chemical like **Aureonitol**.



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Caption: The logical progression of chemical management from acquisition to final disposal.

Detailed Disposal Procedures

5.1 Solid Waste

- Description: Includes chemically contaminated, non-sharp items such as gloves, bench paper, weigh boats, and plastic consumables.
- Procedure:
 - Collect all solid waste in a designated, clearly labeled container lined with a durable plastic bag.
 - The container should be labeled "Chemically Contaminated Solid Waste."
 - When the bag is full, securely close it and transfer it to your laboratory's main solid hazardous waste accumulation area.

5.2 Liquid Waste

- Concentrated Solutions: Unused stock solutions (e.g., 10 mM in DMSO) should be treated as solvent waste.
 - Collect in a designated, sealable waste container that is compatible with organic solvents.
 - Label the container with a hazardous waste tag, listing all components.
 - Keep the container closed except when adding waste.

- Dilute Aqueous Solutions: Very dilute, low-volume aqueous solutions (nanomolar to low micromolar range) may be eligible for drain disposal, pending local regulations.
 - ALWAYS check with your institution's Environmental Health & Safety (EHS) office before disposing of any chemical down the drain.
 - If approved, flush with at least 20 times the volume of water.

5.3 Empty Containers

- Procedure:
 - The original **Aureonitol** container must be triple-rinsed with a suitable solvent (e.g., ethanol or water) to be considered non-hazardous.
 - The first two rinsates must be collected and disposed of as hazardous liquid waste.
 - After the third rinse, air dry the container.
 - Deface the original label and dispose of the container in the appropriate laboratory recycling bin (e.g., glass) or regular trash.

By following these procedures, researchers can ensure the safe and compliant disposal of **Aureonitol**, contributing to a secure and professional laboratory environment.

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